Analytical techniques for characterizing peptides with Boc-Hcy(1)-OMe.

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Compound of Interest

Compound Name: *Boc-Hcy(1)-OMe.Boc-Hcy(1)-OMe*

Cat. No.: *B13383950*

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Abstract

The non-proteinogenic amino acid derivative

-(

-Butoxycarbonyl)-L-homocysteine methyl ester (Boc-Hcy-OMe) is a critical building block in the synthesis of peptide thioesters, cyclic peptides, and oxidative stress probes.[1] However, its characterization is complicated by three primary degradation pathways: oxidative dimerization (disulfide formation), intramolecular cyclization (thiolactone formation), and racemization.[1] This Application Note provides a validated analytical framework for Boc-Hcy-OMe, detailing specific HPLC, NMR, and functional assay protocols designed to distinguish the active monomer from its degradation products.

Introduction: The Homocysteine Challenge

Homocysteine (Hcy) differs from Cysteine (Cys) by a single methylene group (

) in the side chain.[1] This subtle structural extension significantly alters its reactivity profile. While Cys is prone to oxidation, Hcy is uniquely susceptible to thiolactone formation—an intramolecular cyclization where the side-chain thiol attacks the activated carboxyl group (in this case, the methyl ester).

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For the researcher using Boc-Hcy-OMe, three distinct species must be monitored:

- Target Molecule: Boc-Hcy-OMe (Reduced, Linear).[1]
- Impurity A (Oxidative): (Boc-Hcy-OMe)

  Disulfide Dimer.[1]
- Impurity B (Cyclic):

  -Boc-Homocysteine Thiolactone.[1]

Failure to detect these impurities leads to failed ligation reactions and incorrect peptide dosing.

Analytical Workflow & Degradation Logic

The following diagram illustrates the degradation pathways that necessitate the specific analytical methods described in this guide.

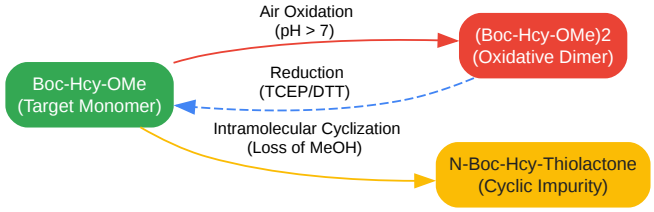


Figure 1: Primary degradation pathways of Boc-Hcy-OMe.

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Method I: HPLC Purity & Identity Analysis

Purpose: Separation of the hydrophobic protected monomer from the more polar thiolactone and the highly hydrophobic disulfide dimer.

Scientific Rationale: Standard biological Hcy methods use aqueous buffers that are unsuitable for Boc-protected derivatives. This protocol uses an acidic mobile phase to suppress thiol oxidation during the run and a C18 stationary phase to resolve the hydrophobic protecting groups.

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Protocol Specifications

Parameter	Condition
Column	C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 3.5 µm
Mobile Phase A	Water + 0.1% Trifluoroacetic Acid (TFA)
Mobile Phase B	Acetonitrile (ACN) + 0.1% TFA
Flow Rate	1.0 mL/min
Temperature	25°C (Ambient)
Detection	UV @ 215 nm (Amide/Ester) and 254 nm (General)
Sample Diluent	50:50 Water:ACN (Degassed)

Gradient Table

Time (min)	% Mobile Phase B	Event
0.0	10	Equilibration
2.0	10	Injection / Hold
20.0	90	Linear Gradient
25.0	90	Wash
26.0	10	Re-equilibration

Data Interpretation

- Thiolactone (

  Early): Elutes earlier than the linear ester due to loss of the methyl group and compact structure.

- Boc-Hcy-OMe (

  Mid): The major peak.

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- Disulfide Dimer (

  Late): Elutes significantly later due to the presence of two Boc groups and two methyl esters (doubled hydrophobicity).

Critical Step: If the dimer peak is observed, treat a simplified aliquot with TCEP (Tris(2-carboxyethyl)phosphine) at 10 mM for 15 minutes. If the late peak collapses into the main peak, it is confirmed as the disulfide.

Method II: Quantitative Thiol Assessment (Modified Ellman's Assay)

Purpose: Functional quantification of free -SH groups to determine the "active" concentration. [1]

Scientific Rationale: UV purity (Method I) can be misleading if the sample contains non-UV-active impurities or if the extinction coefficients of the dimer and monomer are similar. The Ellman's assay specifically targets the free thiol. Note: Boc-Hcy-OMe is hydrophobic; the standard aqueous Ellman's protocol must be modified with organic solvent to ensure solubility.

Protocol Steps

- Reagent Prep: Dissolve 4 mg Ellman's Reagent (DTNB) in 1 mL of Reaction Buffer (0.1 M Sodium Phosphate, pH 8.0, containing 1 mM EDTA).
- Sample Prep: Dissolve Boc-Hcy-OMe in Methanol to a stock concentration of 10 mM.
- Reaction Mix:
  - 850 µL Reaction Buffer
  - 100 µL Methanol (to maintain solubility)
  - 25 µL Ellman's Reagent Solution[2]
  - 25 µL Sample Stock
- Incubation: Incubate at room temperature for 15 minutes (yellow color develops).

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- Measurement: Read Absorbance at 412 nm.
- Calculation:

  [1]

  - [1]
  - [3][4]

Validation Criteria: The calculated molar concentration should match the weighed mass concentration within

. Lower values indicate oxidation or thiolactone formation (which has no free thiol).[1]

Method III: Structural Confirmation via NMR

Purpose: Definitive distinction between the methyl ester (linear) and the thiolactone (cyclic).

Scientific Rationale: The methyl ester signal is a singlet integrating to 3H. If the molecule cyclizes to the thiolactone, this signal disappears (methanol is lost). Additionally, the

-proton shifts downfield in the cyclic form.

Key Chemical Shifts (, 400 MHz)

Moiety	Signal (Boc-Hcy-OMe)	Signal (N-Boc-Hcy-Thiolactone)
Boc Group	1.44 (s, 9H)	1.45 (s, 9H)
Methyl Ester (-OMe)	3.75 (s, 3H)	Absent
-Proton	4.3 - 4.5 (m, 1H)	4.2 - 4.3 (m, 1H) (Rigid)
Side Chain (-CH2)	2.5 - 2.7 (m, 2H)	Shifted/Complex Multiplet

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Diagnostic Rule: Integration of the singlet at ~3.75 ppm relative to the Boc signal at 1.44 ppm is the primary check. A ratio of < 1:3 (OMe:Boc) indicates cyclization or hydrolysis.[1]

References

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Appendix: Visualizing the Analytical Decision Tree

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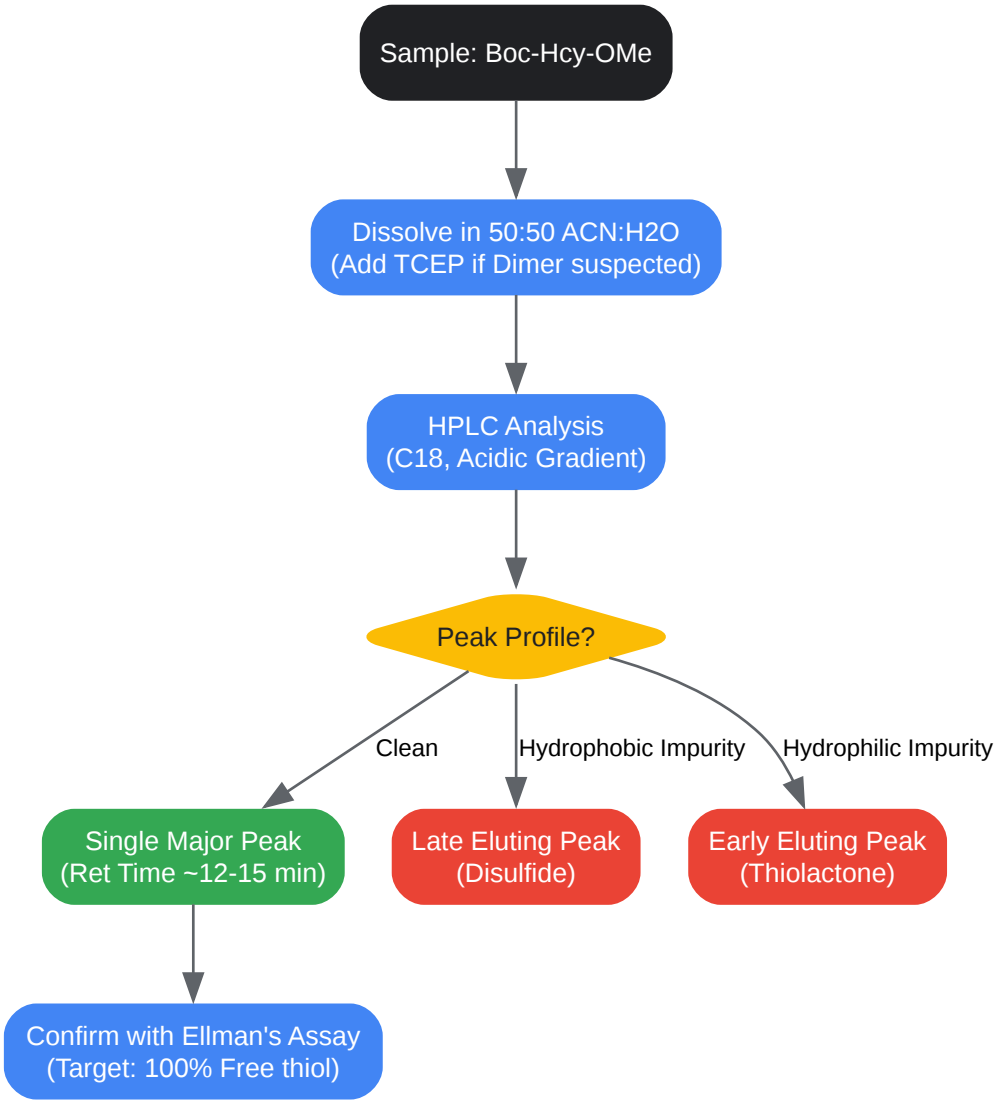


Figure 2: Analytical decision tree for batch release.

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